

Troubleshooting poor solubility of Ret-IN-15 in DMSO.

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Compound of Interest

Compound Name: Ret-IN-15

Cat. No.: B12400520

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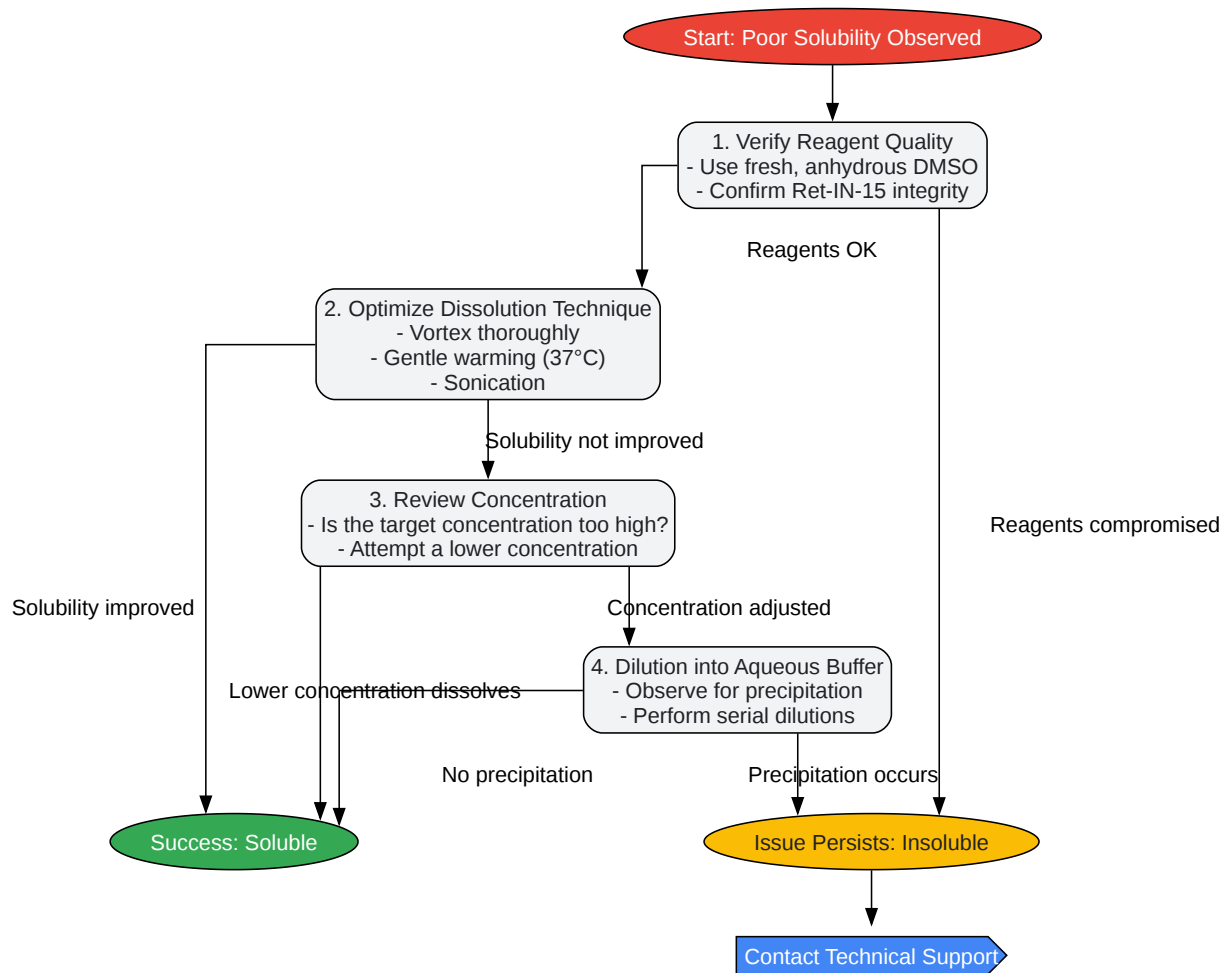
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing poor solubility of the RET kinase inhibitor, **Ret-IN-15**, in Dimethyl Sulfoxide (DMSO).

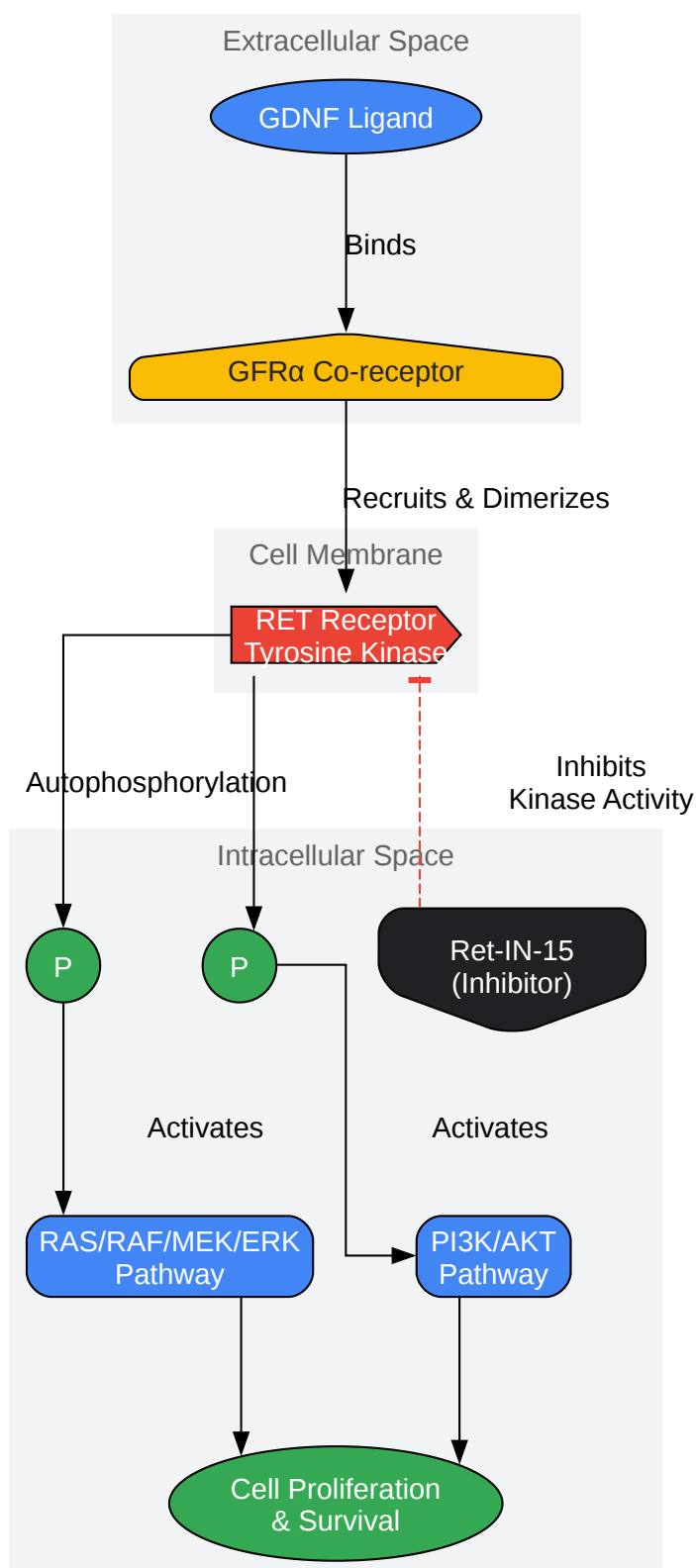
Troubleshooting Poor Solubility of Ret-IN-15 in DMSO

Issues with dissolving **Ret-IN-15** in DMSO can often be resolved by optimizing your protocol and considering the quality of your materials. Below is a step-by-step guide to troubleshoot and improve the solubility of **Ret-IN-15**.

Logical Troubleshooting Workflow

The following diagram illustrates a logical workflow to follow when encountering solubility issues with **Ret-IN-15**.





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